

N-Substituted Carbamodithioates: A Pharmacophore Engineering Guide

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Compound of Interest

Compound Name:	<i>methyl N-[(4-fluorophenyl)methyl]carbamodithioate</i>
CAS No.:	61290-95-7
Cat. No.:	B3060647

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Executive Summary

Historically utilized as vulcanization accelerators and broad-spectrum fungicides (e.g., Ziram, Maneb), N-substituted carbamodithioates (dithiocarbamates, DTCs) have re-emerged as potent scaffolds in oncology and ophthalmology.[1] Their ability to act as "privileged structures" stems from their unique electronic duality: they function both as soft sulfur nucleophiles and as bidentate chelators capable of sequestering active-site metals (Zn^{2+} , Cu^{2+}) in metalloenzymes like Carbonic Anhydrase (CA).

This guide deconstructs the Structure-Activity Relationship (SAR) of DTCs, moving beyond empirical observation to mechanistic causality. It is designed for medicinal chemists optimizing lead compounds for Carbonic Anhydrase IX (CAIX) inhibition (hypoxic tumor targeting) and ROS-mediated apoptosis.

Part 1: The Chemical Architecture & Synthesis

The Scaffold

The core pharmacophore consists of a nitrogen atom linked to a carbon disulfide moiety. The resonance between the dithiocarbamate form and the thioureide form is the critical determinant of stability and metal-binding affinity.

- Canonical Form:
- Thioureide Resonance:

High electron density on the nitrogen (via electron-donating

groups) stabilizes the thioureide form, enhancing the "bite" of the sulfur atoms on metal ions.

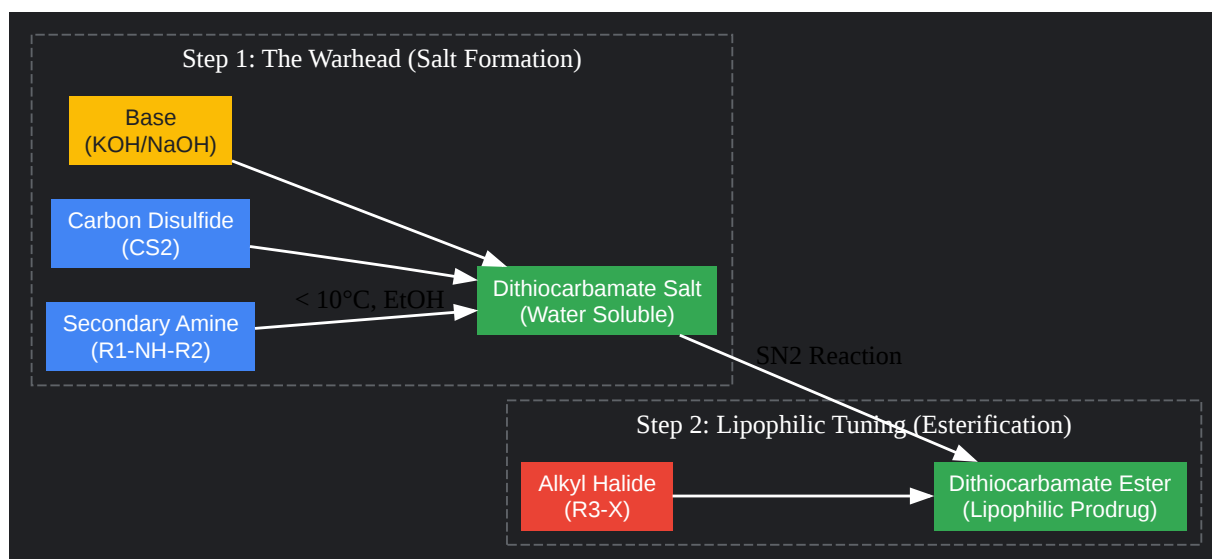
Synthesis Workflows

The synthesis of DTCs is generally exothermic and driven by the nucleophilic attack of a secondary amine on carbon disulfide.

Method A: Salt Formation (The "Warhead" Precursor) Reaction of secondary amines with

in the presence of a strong base (NaOH/KOH) yields water-soluble salts. These are often the active species for metal chelation.^{[2][3]}

Method B: Esterification (Prodrug/Lipophilicity Tuning) Reaction of the DTC salt with an alkyl halide yields the dithiocarbamate ester. This blocks the anionic charge, increasing LogP for membrane permeability, often acting as a prodrug that releases the active anion intracellularly or acting via steric blockade.



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Figure 1: Modular synthesis workflow for generating N-substituted carbamodithioate libraries. Step 1 generates the active chelator; Step 2 modifies bioavailability.

Part 2: The SAR Matrix

The biological activity of DTCs is governed by three specific regions of the molecule.

The Nitrogen Terminus (): Electronic & Steric Control

This region dictates the stability of the complex and its selectivity for specific enzyme pockets (e.g., the hydrophobic pocket of CA isoforms).

- Cyclic vs. Acyclic: Cyclic amines (Morpholine, Piperazine, Pyrrolidine) consistently show superior stability compared to acyclic analogs (Diethyl, Dimethyl).
 - Insight: Morpholine derivatives are particularly potent against hCA II and XII. The oxygen atom in the morpholine ring reduces the basicity of the nitrogen slightly, balancing stability

with reactivity, while providing a specific shape complementary to the enzyme active site active site [1].

- **Steric Bulk:** Increasing bulk (e.g., diphenyl) reduces water solubility but enhances hydrophobic interactions within the enzyme cleft.
- **Electronic Effects:** Electron-donating groups (alkyls) stabilize the thioureide resonance, increasing the negative charge density on sulfur atoms and enhancing metal chelation (Zn/Cu). Electron-withdrawing groups destabilize the complex, leading to rapid decomposition into

and amine at physiological pH.

The Sulfur Terminus (vs.): The Mechanism Switch

- **Free Anion / Metal Salt:** The anionic species () is the active inhibitor for metalloenzymes. It binds Zn^{2+} in a monodentate or bidentate fashion, displacing the catalytic water molecule/hydroxide ion required for enzyme turnover.
- **Ester Linkage:** Covalent attachment of an alkyl group (S-R) abolishes direct metal chelation capability unless the ester is cleaved in vivo. However, esters containing electron-withdrawing groups (e.g., -carbonyls) can act as electrophiles, reacting with active site cysteine residues (covalent inhibition).

Metal Complexation (The "Trojan Horse")

Pre-forming DTC complexes with metals like Copper (Cu) or Zinc (Zn) alters the mechanism:

- **Cu(DTC)₂ Complexes:** Act as proteasome inhibitors and ROS generators. The complex transports copper into the cell (ionophore effect). Intracellular reduction of Cu(II) to Cu(I) releases the DTC ligand and generates Reactive Oxygen Species (ROS), triggering apoptosis [2].

Part 3: Mechanistic Pathways

The therapeutic utility of DTCs relies on two primary mechanisms: Metalloenzyme Inhibition and Redox Disruption.

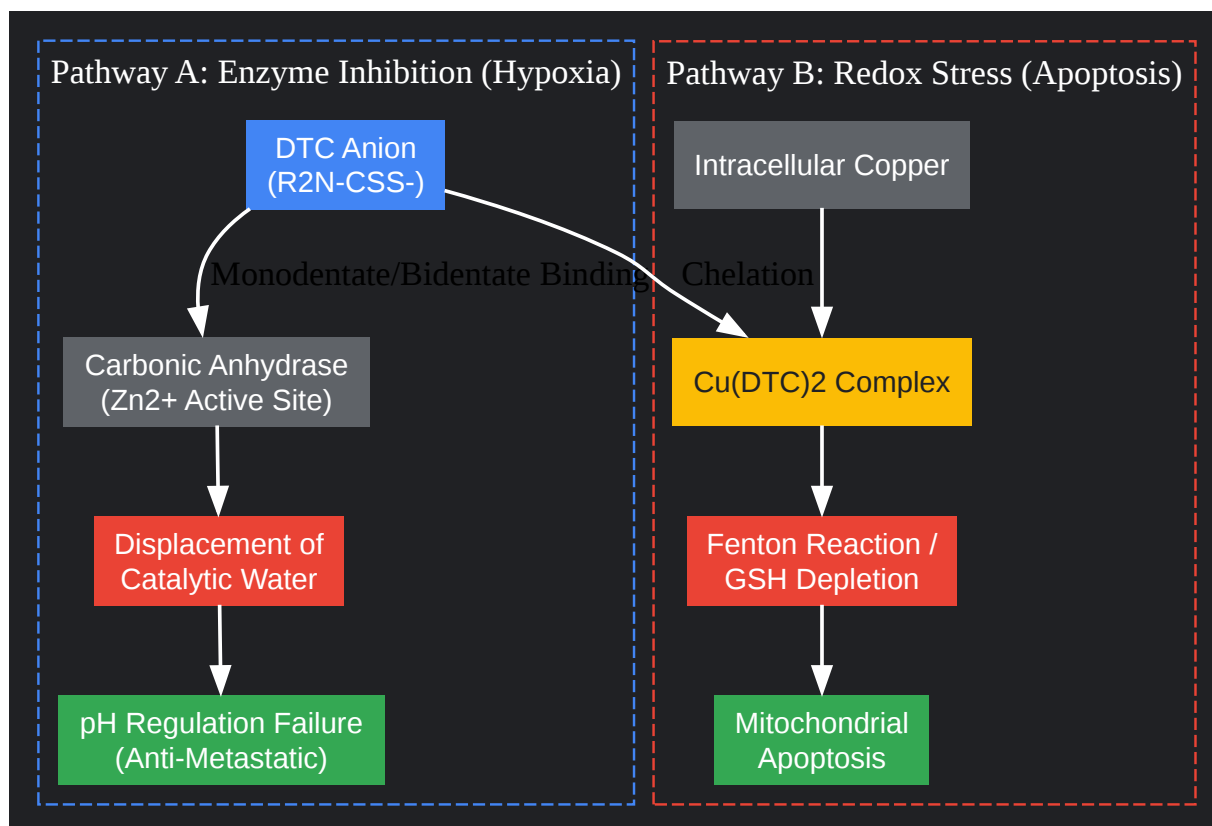
Carbonic Anhydrase (CA) Inhibition

DTCs are nanomolar inhibitors of tumor-associated CA isoforms (IX and XII).

- Mechanism: The DTC sulfur atom coordinates directly to the Zn^{2+} ion in the CA active site.
- Selectivity: Unlike sulfonamides (classic CA inhibitors), DTCs exploit different hydrophobic pockets, allowing for the design of isoform-selective inhibitors that avoid off-target effects (e.g., avoiding hCA I inhibition which causes side effects).

ROS-Mediated Cytotoxicity

DTCs chelate intracellular copper, forming redox-active complexes. This leads to the oxidation of glutathione (GSH) to GSSG, depletion of the cellular antioxidant pool, and subsequent mitochondrial collapse.



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Figure 2: Dual mechanistic pathways of N-substituted carbamodithioates. Pathway A targets tumor pH regulation; Pathway B induces oxidative stress.

Part 4: Experimental Protocols

Synthesis of Sodium Morpholine-4-carbodithioate

A standard protocol for generating the "Warhead" salt.

Reagents: Morpholine (10 mmol), Carbon Disulfide (10 mmol), NaOH (10 mmol), Ethanol (absolute).

- Preparation: Dissolve NaOH (0.4 g) in minimal water (1 mL) and dilute with Ethanol (10 mL). Cool to 0–5°C in an ice bath.
- Amine Addition: Add Morpholine (0.87 mL) to the cold basic solution. Stir for 10 minutes.
- Thiolation (Critical Step): Add (0.6 mL) dropwise over 20 minutes.
 - Control: Maintain temperature <10°C to prevent decomposition. The solution will turn pale yellow.
- Crystallization: Stir for 2 hours at room temperature. A precipitate will form.^[2]
- Purification: Filter the solid, wash with cold diethyl ether (to remove unreacted amine/), and recrystallize from ethanol.
- Validation: IR Spectroscopy should show a strong band at ~1480 cm⁻¹ (C-N thioureide stretch) and ~1000 cm⁻¹ (C=S).

Carbonic Anhydrase Inhibition Assay (Stopped-Flow)

Protocol to validate Pathway A.

Principle: Measure the rate of

hydration catalyzed by CA in the presence of the DTC inhibitor using a pH indicator (Phenol Red).

- Buffer: Hepes buffer (20 mM, pH 7.5) with 20 mM .
- Enzyme Prep: Recombinant hCA II (or target isoform) concentration ~10 nM.
- Substrate:
saturated water.
- Execution:
 - Incubate Enzyme + DTC inhibitor (varying concentrations 0.1 nM – 10 μ M) for 15 mins.
 - Mix Enzyme/Inhibitor solution with Substrate/Indicator solution in a Stopped-Flow apparatus.
 - Monitor absorbance drop at 557 nm (Phenol Red color change).
- Calculation: Determine
by fitting the initial velocity vs. inhibitor concentration curve.

Part 5: Data Summary

Table 1: Comparative SAR of Representative DTC Derivatives against hCA II (Glaucoma/Cancer Target) Data synthesized from general literature trends [1, 3].

Compound Structure (R1/R2)	Type	Ki (hCA II)	LogP	Notes on Activity
Diethyl (Acyclic)	Salt	~25 nM	0.8	Moderate potency; lower stability.
Pyrrolidine (Cyclic, 5-mem)	Salt	~12 nM	1.1	High potency; good steric fit.
Morpholine (Cyclic, O-hetero)	Salt	~0.5 - 8 nM	0.5	Gold Standard. Oxygen atom creates favorable H-bonds in active site.
Piperazine (Cyclic, N-hetero)	Salt	~15 nM	0.4	Good potency; secondary nitrogen allows further functionalization.
Morpholine-Ester (Benzyl)	Ester	>1000 nM	2.5	Inactive against CA in vitro (lacks anionic sulfur); requires cleavage.

Note: Lower Ki indicates higher potency. The morpholine scaffold consistently outperforms acyclic analogs due to the "thioureide" stability and shape complementarity.

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